

# Methyl 3-(2-aminophenoxy)benzoate: A Review of a Sparsely Documented Compound

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## Compound of Interest

Compound Name: Methyl 3-(2-aminophenoxy)benzoate

Cat. No.: B1322956

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## Abstract

**Methyl 3-(2-aminophenoxy)benzoate** is a chemical compound of interest within the broader class of phenoxybenzoates, a scaffold present in some biologically active molecules. However, a comprehensive review of scientific literature reveals a significant scarcity of available data specifically concerning this molecule. While its structural components, methyl benzoate and 2-aminophenol, are well-characterized, their combination into **Methyl 3-(2-aminophenoxy)benzoate** is not extensively documented in publicly accessible databases. This technical guide aims to provide an overview of the limited available information and to extrapolate potential characteristics and synthetic approaches based on related compounds. Due to the lack of specific experimental data, this review will focus on providing a foundational understanding and highlighting the knowledge gaps that future research could address.

## Chemical Structure and Properties

**Methyl 3-(2-aminophenoxy)benzoate** is an organic molecule with the chemical formula  $C_{14}H_{13}NO_3$ . Its structure consists of a methyl benzoate moiety linked to a 2-aminophenol group via an ether bond at the 3-position of the benzoate ring.

Table 1: Physicochemical Properties of **Methyl 3-(2-aminophenoxy)benzoate** (Predicted)

Property	Value	Source
Molecular Weight	243.26 g/mol	PubChem (CID 14068531)
XLogP3	2.8	PubChem (CID 14068531)
Hydrogen Bond Donor Count	1	PubChem (CID 14068531)
Hydrogen Bond Acceptor Count	4	PubChem (CID 14068531)
Rotatable Bond Count	4	PubChem (CID 14068531)

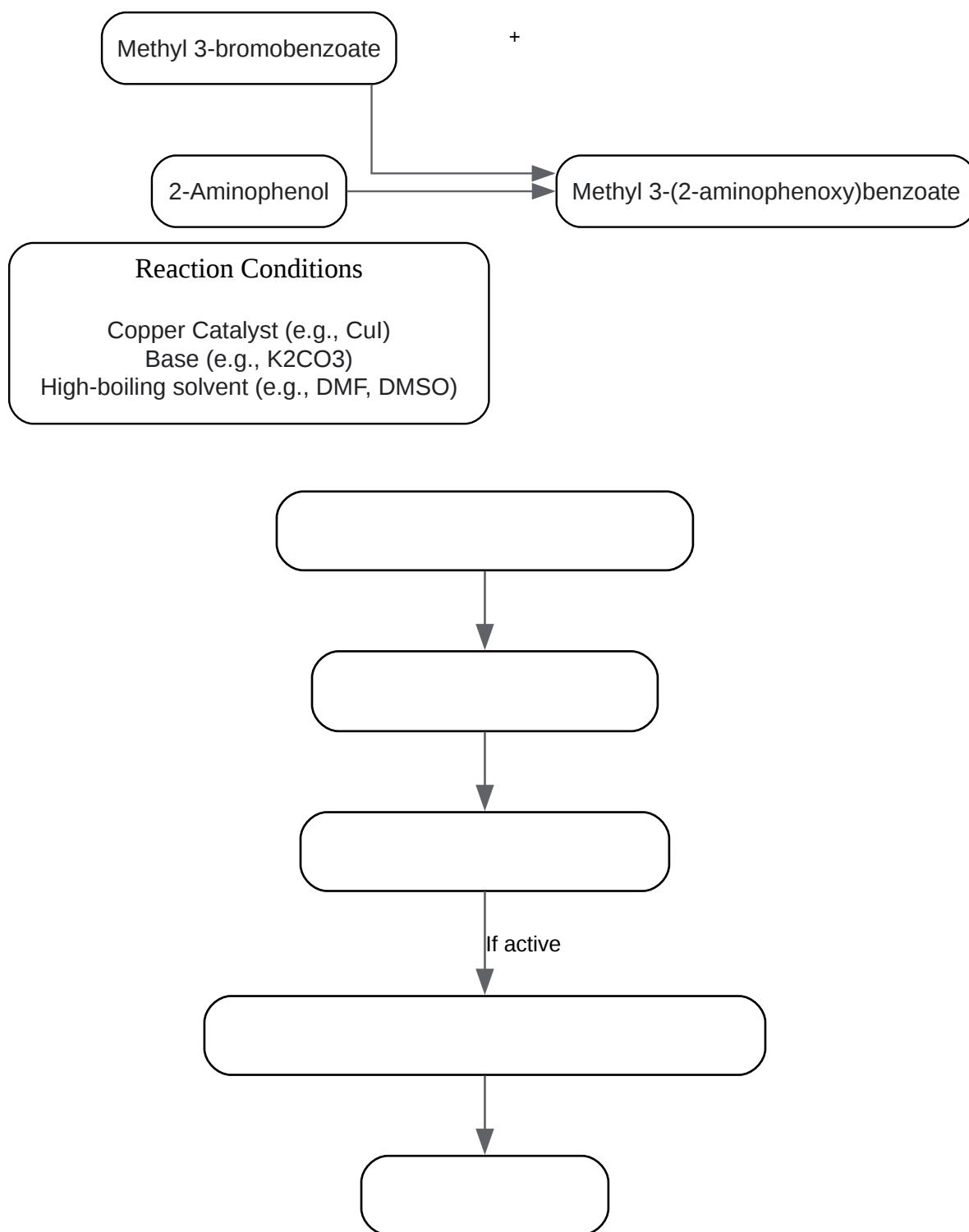
Note: The data presented in this table are computationally predicted and have not been experimentally verified according to available literature.

## Synthesis and Experimental Protocols

There is no specific, peer-reviewed synthesis protocol for **Methyl 3-(2-aminophenoxy)benzoate** found in the current scientific literature. However, a plausible synthetic route can be proposed based on established methods for synthesizing diaryl ethers, such as the Ullmann condensation.

### Proposed Synthetic Pathway: Ullmann Condensation

The Ullmann condensation is a well-established method for the formation of diaryl ethers, which involves the coupling of a phenol with an aryl halide in the presence of a copper catalyst and a base.



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